

Application Note: High-Performance Liquid Chromatography Analysis of Diisodecyl Azelate (DIDA)

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Compound of Interest

Compound Name: *Diisodecyl azelate*

CAS No.: 28472-97-1

Cat. No.: B1615969

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Abstract & Chemical Context

Diisodecyl azelate (DIDA) is a diester formed from azelaic acid and isodecyl alcohol. It is widely used as a plasticizer to confer low-temperature flexibility to PVC and synthetic rubbers. In drug development, it may appear as a polymer additive in packaging or delivery devices (extractables/leachables).

The Analytical Challenge:

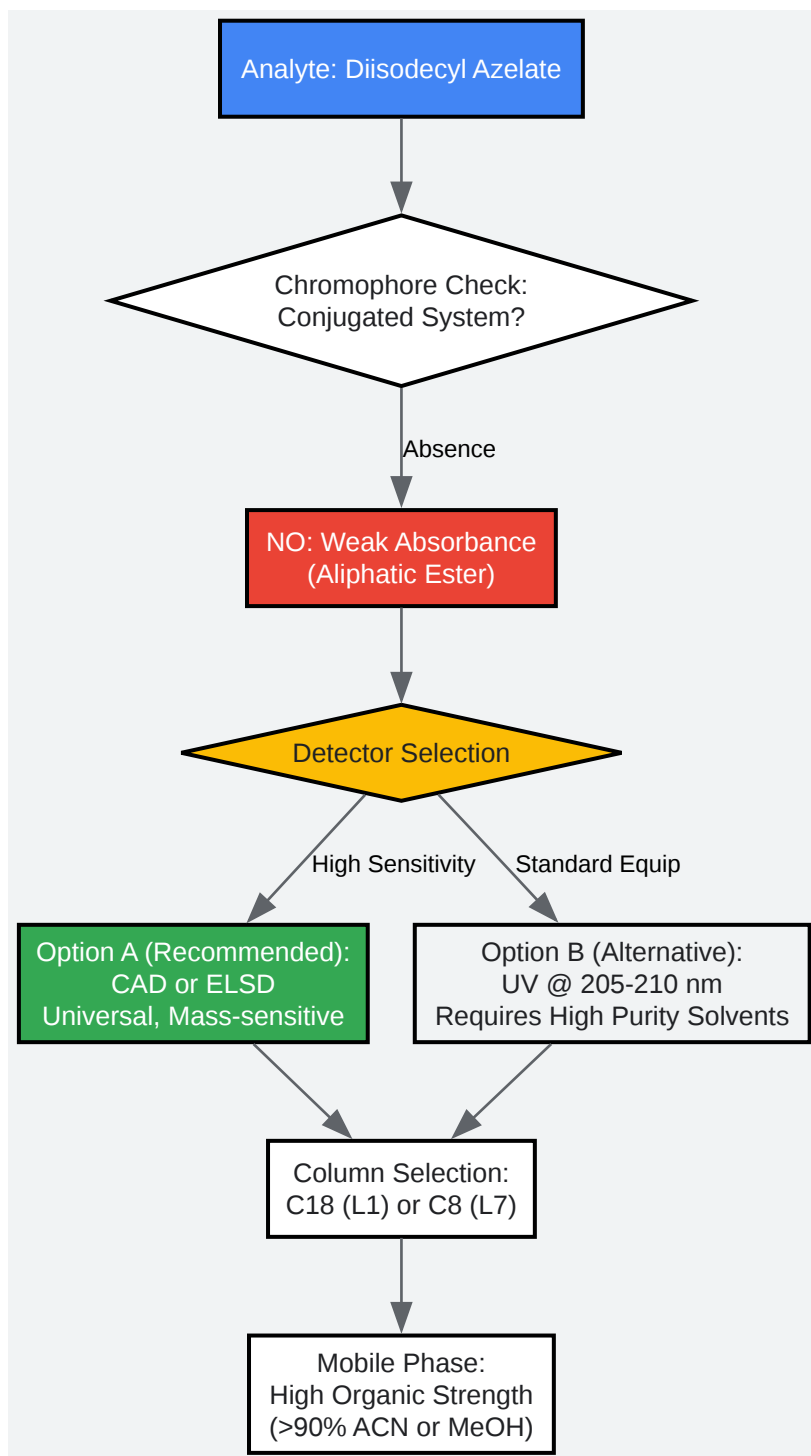
- **Lack of Chromophore:** DIDA lacks conjugated double bonds. Its UV absorption is negligible above 220 nm, making standard UV detection (254 nm) impossible.
- **Hydrophobicity:** With two C10 alkyl chains, DIDA is extremely lipophilic (LogP > 8). It retains strongly on C18 columns and requires high organic solvent strength for elution.
- **Isomeric Complexity:** "Isodecyl" alcohol is a mixture of branched C10 isomers. Consequently, DIDA often elutes as a cluster of unresolved peaks or a broad hump rather than a single

sharp peak.

This protocol details a Charged Aerosol Detection (CAD) method (Gold Standard) and a Low-UV (210 nm) alternative (Silver Standard).

Method Development Strategy (The "Why")

The following decision matrix illustrates the scientific reasoning behind the equipment and parameter selection.



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Caption: Decision logic for selecting detection and separation modes for non-chromophoric lipophilic esters.

Experimental Protocol

A. Instrumentation & Reagents[1][2][3][4][5][6][7]

Component	Specification	Rationale
HPLC System	Binary Gradient Pump	High pressure mixing required for stable baselines at low UV or CAD.
Detector (Primary)	CAD (Charged Aerosol Detector)	Detects all non-volatile analytes independent of optical properties. Ideal for esters.
Detector (Alt)	UV/Vis @ 210 nm	Exploits the carbonyl (C=O) $n \rightarrow \pi^*$ transition. Warning: Susceptible to solvent cut-off noise.
Column	Agilent Zorbax Eclipse Plus C18 (150 x 4.6 mm, 3.5 μ m)	Excellent peak shape for hydrophobic compounds. The 3.5 μ m particle size balances resolution and backpressure.
Solvent A	HPLC Grade Water (Milli-Q)	Base mobile phase.
Solvent B	Acetonitrile (LC-MS Grade)	ACN has a lower UV cutoff (190 nm) than Methanol (205 nm), essential for 210 nm detection.
Diluent	Acetonitrile or THF	DIDA is insoluble in water. Samples must be dissolved in 100% organic solvent.

B. Chromatographic Conditions[1][2][4][6][8][9]

1. Mobile Phase Gradient: DIDA is highly retained. A standard 50:50 mix will not elute it.

- Flow Rate: 1.0 mL/min[1]
- Column Temp: 40°C (Reduces viscosity and improves mass transfer for large molecules).

- Injection Volume: 10 μ L (UV) or 5 μ L (CAD).

Time (min)	% Solvent A (Water)	% Solvent B (ACN)	Event
0.00	15	85	Initial Hold
2.00	15	85	Isocratic
10.00	0	100	Linear Ramp to elute DIDA
15.00	0	100	Wash (Elutes highly retained dimers)
15.10	15	85	Return to Initial
20.00	15	85	Re-equilibration

2. Sample Preparation:

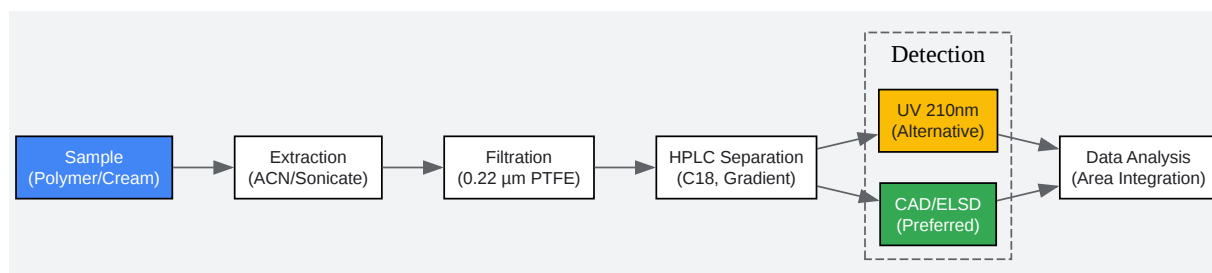
- Standard Stock: Weigh 50 mg DIDA into a 50 mL volumetric flask. Dissolve and dilute to volume with Acetonitrile. (Conc: 1000 μ g/mL).[2]
- Working Standard: Dilute Stock 1:10 with Acetonitrile (Conc: 100 μ g/mL).
- Sample Extraction (e.g., from Cream/Polymer):
 - Weigh 1.0 g sample.
 - Add 10 mL Acetonitrile.
 - Sonicate for 20 mins at 40°C.
 - Centrifuge at 4000 rpm for 10 mins.
 - Filter supernatant through 0.22 μ m PTFE filter (Do not use Nylon; it may extract extractables).

System Suitability & Validation Criteria

To ensure the method is trustworthy (Self-Validating), the following criteria must be met before running samples.

Parameter	Acceptance Criteria	Scientific Justification
Retention Time (RT)	DIDA elutes ~8.0 - 12.0 min	Confirms the gradient is effectively eluting the lipophilic ester.
Peak Symmetry	$0.8 \leq \text{Tailing Factor} \leq 1.5$	Esters can tail if silanol activity is high; C18 end-capping prevents this.
Precision (RSD)	$\leq 2.0\%$ (n=6 injections)	Proves pump stability and injector accuracy.
Resolution	Separation from Solvent Front > 5.0	Ensures DIDA is not co-eluting with void volume matrix.

Analytical Workflow Diagram



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Caption: Step-by-step analytical workflow from sample preparation to data analysis.

Troubleshooting & Critical Considerations

1. Baseline Drift (UV Detection):

- Issue: At 210 nm, the gradient from 85% to 100% ACN will cause a baseline shift because ACN absorbs less than water at this wavelength (or vice versa depending on purity).
- Solution: Use a "Reference Wavelength" (e.g., 360 nm) if your DAD supports it, or perform a blank subtraction. Crucial: Use LC-MS grade solvents to minimize background absorbance.

2. Broad Peaks (Isomerism):

- Issue: DIDA appears as a "hump" or split peak.
- Causality: The "isodecyl" group is a mixture of isomers. This is intrinsic to the molecule.
- Action: Integrate the entire cluster as a single peak for quantification. Do not attempt to separate isomers unless required for specific toxicological studies.

3. Carryover:

- Issue: Ghost peaks in blank injections.
- Causality: DIDA is sticky (lipophilic).
- Action: Ensure the needle wash solvent is strong (e.g., 100% Isopropanol or THF).

References

- Azelaic Acid Analysis: Validated methods for the parent acid (Azelaic Acid) demonstrate the use of C18 columns and phosphate/ACN mobile phases, though DIDA requires higher organic strength.
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- Detection of Non-Chromophoric Esters: Guidelines on using ELSD and CAD for aliph
 - Source: Wiley Analytical Science.
- Plasticizer Analysis: General methodologies for phthalates and adipates in environmental and polymer m

- Source: BenchChem.[3]
- **Diisodecyl Azelate** Properties: Chemical structure and physical properties data used to determine solubility and column retention.
 - Source: Alfa Chemistry.[4]

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Sources

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